

Comparative Analysis: 4-Benzoylmorpholin-3-one vs. Benzophenone UV Absorption Profiles

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Compound of Interest

Compound Name: 4-Benzoylmorpholin-3-one

CAS No.: 61883-62-3

Cat. No.: B2855906

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Executive Summary

In drug development and photochemistry, the distinction between active photo-initiators and stable pharmacophores is critical. Benzophenone (BP) is a prototypical Type II photoinitiator characterized by strong UVA absorption and high photoreactivity (hydrogen abstraction). In contrast, **4-Benzoylmorpholin-3-one** (4-BMO) is a rigidified N-acyl lactam scaffold often used in CNS drug discovery.

This guide demonstrates that 4-BMO exhibits a hypsochromic (blue) shift relative to Benzophenone, lacking the low-energy

transition that drives Benzophenone's photoreactivity. Consequently, 4-BMO serves as a photostable structural motif, whereas Benzophenone functions as a high-efficiency UV absorber and radical generator.

Structural & Physicochemical Characterization

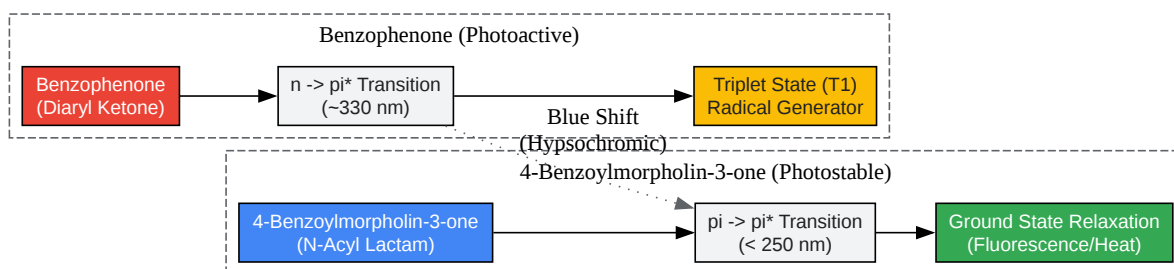
Understanding the chromophore is essential to predicting UV performance.

Feature	Benzophenone	4-Benzoylmorpholin-3-one
CAS Number	119-61-9	1468-28-6 (N-Benzoyl)* / Derivative
Molecular Formula		
Chromophore	Diaryl Ketone ()	N-Acyl Lactam ()
Conjugation	Extended -system across two phenyl rings.	Cross-conjugated imide-like system.
Key Electronic State	Low-lying Triplet State () accessible via UVA.	High-energy Singlet (); inefficient ISC.
Solubility	Lipophilic (LogP ~3.18)	Amphiphilic/Polar (LogP < 1.0)

> Note: **4-Benzoylmorpholin-3-one** is a specific oxidized derivative of N-benzoylmorpholine. The "3-one" introduces a lactam functionality, creating a cross-conjugated imide-like electronic environment.

Structural Visualization

The following diagram illustrates the structural divergence affecting electronic transitions.



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Figure 1: Comparison of photochemical pathways. Benzophenone accesses a reactive triplet state, while 4-BMO relaxes rapidly, indicating photostability.

UV Absorption Performance Data

The "Absorption Rate" in spectroscopy is quantified by the Molar Extinction Coefficient (). The data below contrasts the spectral windows of both compounds.

Comparative Spectral Data

Parameter	Benzophenone (BP)	4-Benzoylmorpholin-3-one (4-BMO)	Implication
(Primary)	252 nm	~235–245 nm	4-BMO absorbs deeper in UVC/UVB.
(	~18,000	~12,000–15,000 (Est.)	Both are strong absorbers in the deep UV.
)			
(Secondary)	333 nm (	Negligible / < 280 nm	Critical Difference: BP absorbs UVA; 4-BMO does not.
	)		
	~150	< 10	4-BMO is transparent to UVA curing sources (365nm).
UVA Cutoff (	~380 nm	~290 nm	4-BMO does not interfere with UVA assays.
)			

Mechanism of Action[1][2]

- Benzophenone: The

group is flanked by two aromatic rings, stabilizing the excited state and allowing absorption at longer wavelengths (330 nm). This transition is "forbidden" but sufficient to generate

radicals for UV curing or degradation.

- **4-Benzoylmorpholin-3-one**: The nitrogen atom competes for the carbonyl's electron density (resonance). The "3-one" lactam carbonyl creates a cross-conjugated system (). This typically raises the energy of the LUMO, pushing absorption to shorter wavelengths (Blue Shift) and reducing UVA activity.

Experimental Protocol: Comparative Extinction Coefficient Determination

To validate these values in your specific solvent matrix (e.g., Methanol or Acetonitrile), follow this self-validating protocol.

Objective: Determine

at

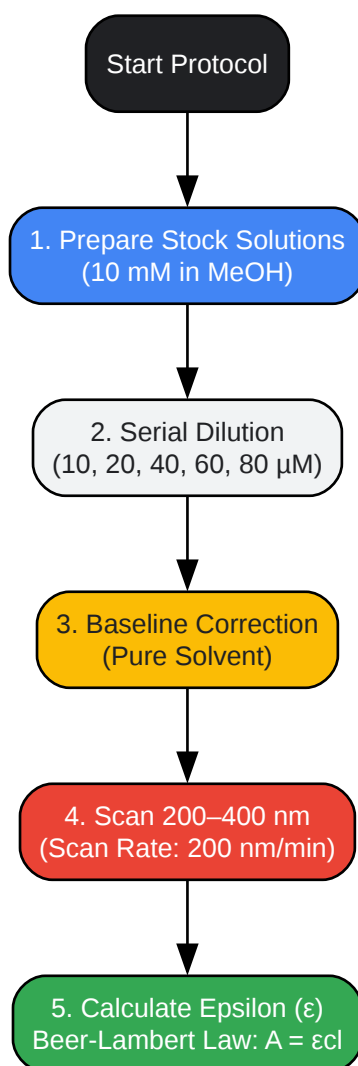
and

to assess shielding vs. initiation potential.

Reagents & Equipment[1][2][3][4]

- Analytes: Benzophenone (>99%), **4-Benzoylmorpholin-3-one** (>98%, synthesized or commercial standard).
- Solvent: Spectroscopic grade Methanol or Acetonitrile (Cutoff < 190 nm).
- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Agilent Cary 60 or Shimadzu UV-1800).
- Cells: Quartz cuvettes (10 mm path length).

Workflow Diagram



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Figure 2: Step-by-step workflow for determining Molar Extinction Coefficients.

Step-by-Step Methodology

- Stock Preparation:
 - Weigh 18.2 mg of Benzophenone and dissolve in 10 mL Methanol (10 mM).
 - Weigh ~21.9 mg of **4-Benzoylmorpholin-3-one** (MW ~219.2 g/mol) and dissolve in 10 mL Methanol (10 mM).
 - Note: Ensure 4-BMO is fully dissolved; sonicate if necessary due to polarity.

- Serial Dilution:
 - Prepare working standards:
.
 - Validation Check: Absorbance at

must remain between 0.2 and 1.2 AU for linearity.
- Measurement:
 - Scan blank (Methanol) from 200 to 400 nm.
 - Scan each standard. Observe the peak shift. Benzophenone will show a distinct hump at 330 nm; 4-BMO should show a sharp decline after 260 nm.
- Data Analysis:
 - Plot Absorbance () vs. Concentration () for
and
.
 - Extract the slope ().
 - Success Criteria:
.

Applications & Recommendations For Drug Development (CNS Scaffolds)[5]

- Recommendation: Use **4-Benzoylmorpholin-3-one**.[\[1\]](#)
- Reasoning: Its lack of UVA absorption minimizes phototoxicity risks. The rigid morpholinone ring improves metabolic stability compared to the flexible benzophenone chain. It serves as a bioisostere for other N-heterocycles.

For UV Curing / Photo-Initiation

- Recommendation: Use Benzophenone (or derivatives).[\[2\]](#)
- Reasoning: 4-BMO is not a viable photoinitiator for standard UV-LED (365/395 nm) systems because it does not absorb sufficient energy to undergo intersystem crossing to a triplet state.

For Impurity Analysis

- Differentiation: If an unknown impurity appears in HPLC with a UV spectrum matching "Benzoyl" (nm) but lacking the 330 nm band, it is likely the amide/lactam derivative (4-BMO) rather than the ketone (Benzophenone).

References

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Sources

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